

# SJF-1521 solubility and stock solution preparation

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## Compound of Interest

Compound Name: SJF-1521

Cat. No.: B2634769

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## Application Notes and Protocols for SJF-1521

For Researchers, Scientists, and Drug Development Professionals

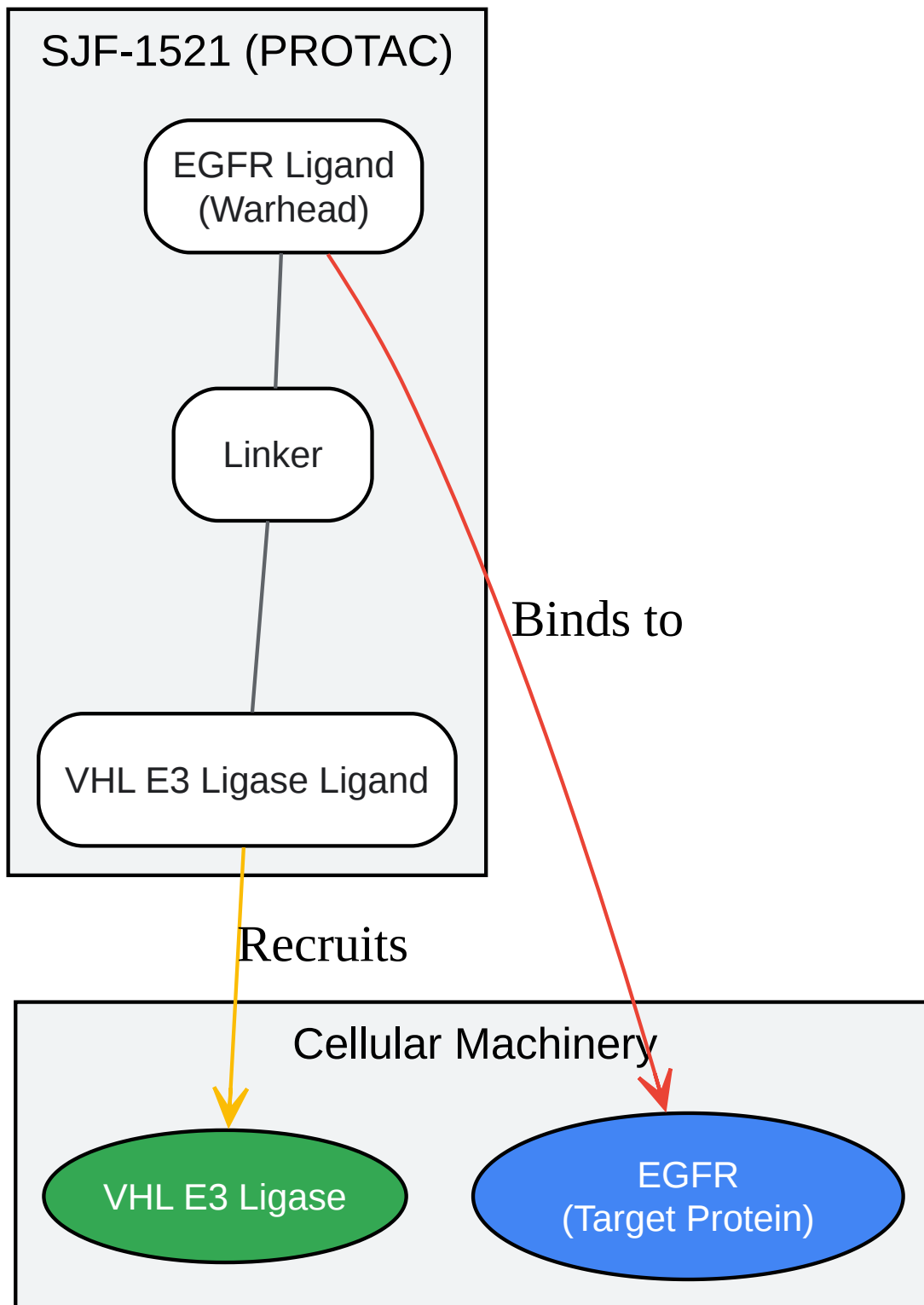
### Abstract

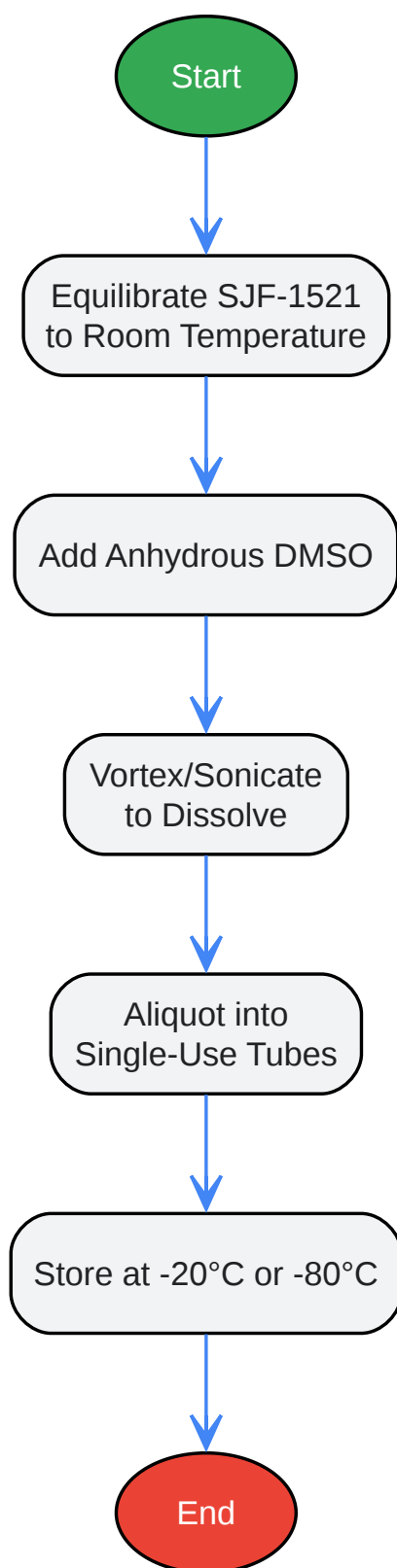
**SJF-1521** is a selective epidermal growth factor receptor (EGFR) PROTAC® (Proteolysis Targeting Chimera) degrader, designed to induce the degradation of the EGFR protein.<sup>[1][2][3]</sup> This document provides detailed application notes on the solubility of **SJF-1521** and comprehensive protocols for the preparation of stock solutions to ensure consistent and reproducible experimental results.

### Introduction to SJF-1521

**SJF-1521** is a heterobifunctional molecule that consists of a ligand that binds to the EGFR protein, a linker, and a ligand that recruits the von Hippel-Lindau (VHL) E3 ubiquitin ligase.<sup>[1][2]</sup> This ternary complex formation leads to the ubiquitination and subsequent degradation of EGFR by the proteasome. Due to its mechanism of action, **SJF-1521** is a valuable tool for studying the effects of EGFR degradation in cancer research and other biological systems.

Below is a diagram illustrating the general structure of a PROTAC molecule like **SJF-1521**.





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## References

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